

GSK3987 lot-to-lot variability issues

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Compound of Interest

Compound Name: GSK3987

Cat. No.: B1672386

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Technical Support Center: GSK3987

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **GSK3987**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **GSK3987**?

GSK3987 is a potent and specific pan-agonist of Liver X Receptors alpha (LXR α) and beta (LXR β).^{[1][2]} It activates these nuclear receptors, leading to the recruitment of coactivators and subsequent regulation of target gene expression.^{[3][4]} Key downstream effects include the increased expression of ABCA1 and SREBP-1c, which play roles in cholesterol efflux and triglyceride accumulation, respectively.^[1]

Q2: What are the recommended storage conditions for **GSK3987**?

For long-term storage, **GSK3987** powder should be stored at -20°C for up to 3 years. Stock solutions in a solvent like DMSO can be stored at -80°C for up to one year, though some suppliers recommend 6 months. To avoid repeated freeze-thaw cycles, it is best to aliquot stock solutions. For short-term storage, a stock solution at -20°C is viable for about one month.

Q3: What is the solubility of **GSK3987** in common solvents?

GSK3987 is soluble in DMSO, with concentrations ranging from 50 mg/mL to 100 mg/mL reported. It is important to use fresh, anhydrous DMSO as the compound's solubility can be reduced in the presence of moisture. Sonication may be required to fully dissolve the compound. **GSK3987** is also soluble in ethanol to a lesser extent (e.g., 6 mg/mL) and is considered insoluble in water.

Quantitative Data Summary

Table 1: In Vitro Activity of **GSK3987**

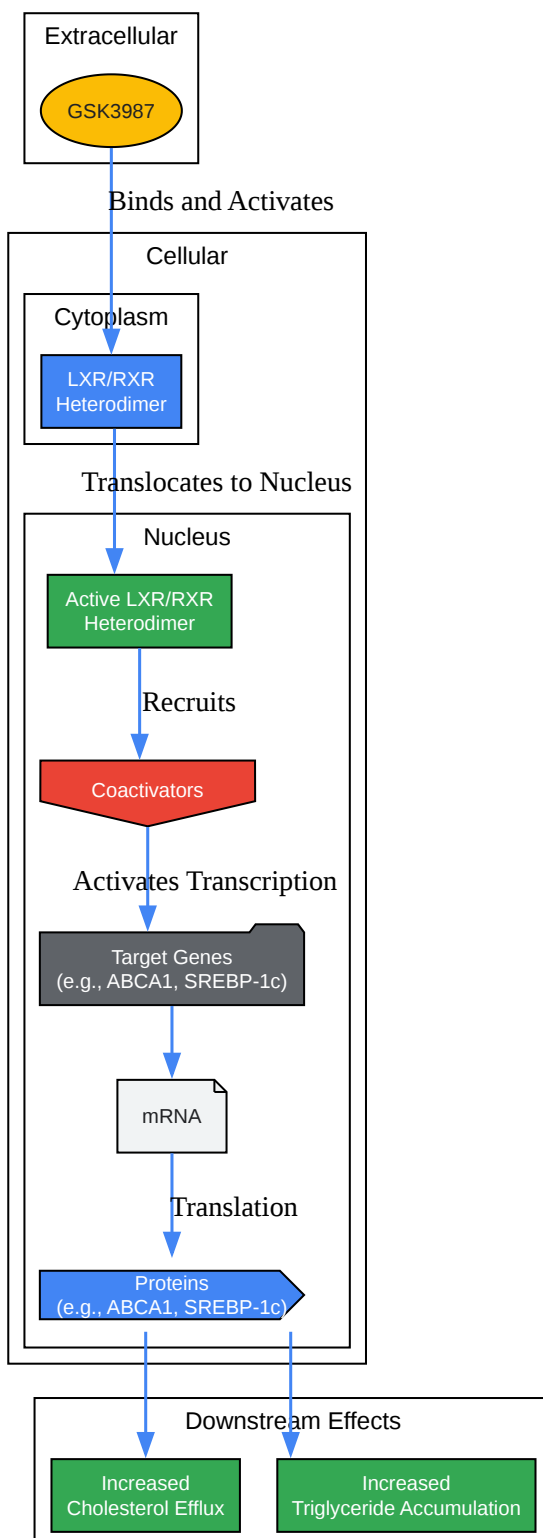
Target	Assay	EC50 (nM)	Reference
LXR α -SRC1	Coactivator Recruitment	50	
LXR β -SRC1	Coactivator Recruitment	40	
ABCA1 Expression	Cell-based Assay	80	

Table 2: Solubility and Storage of **GSK3987**

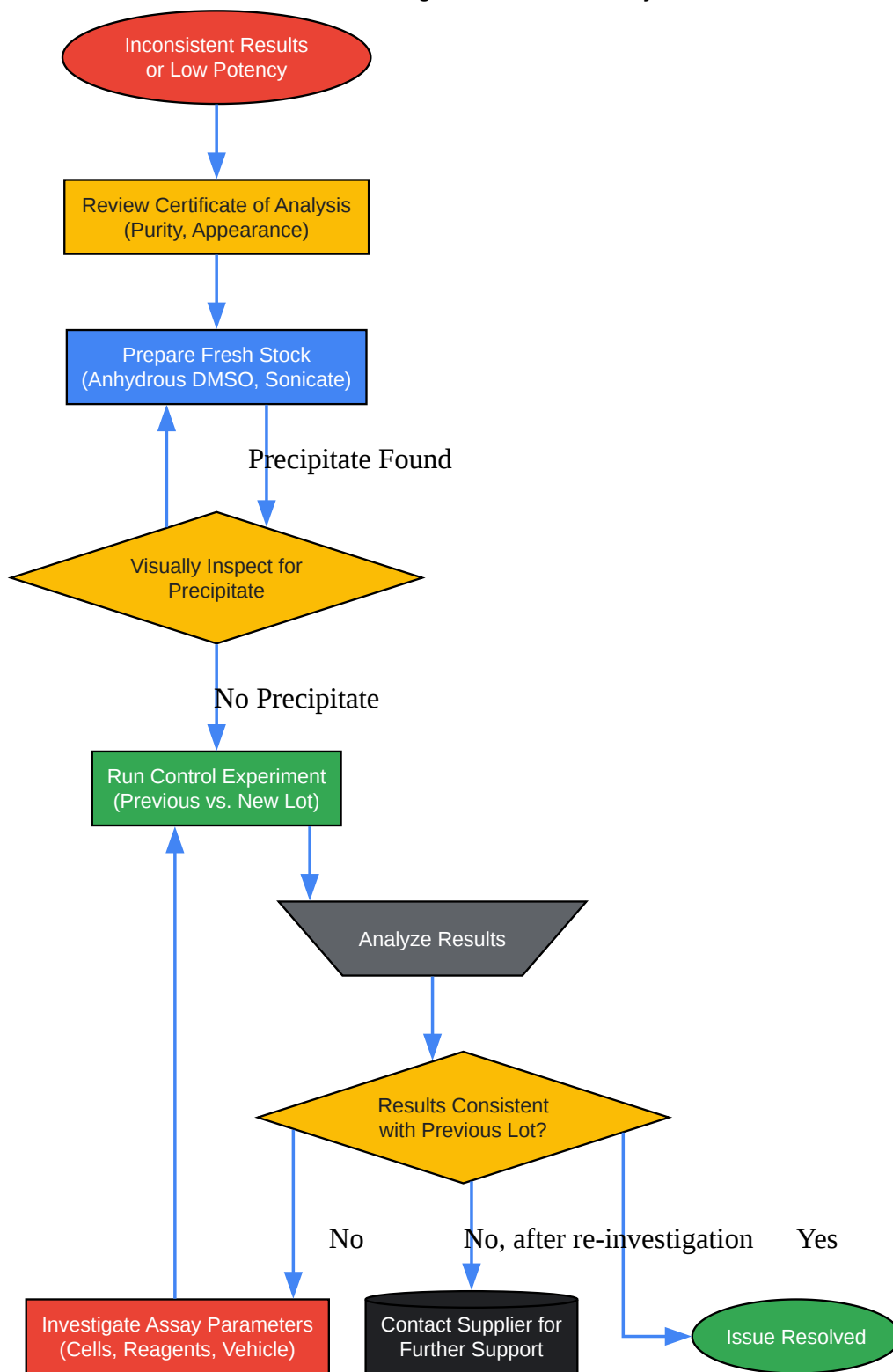
Parameter	Details	Reference
Solubility		
DMSO	50-100 mg/mL	
Ethanol	~6 mg/mL	
Water	Insoluble	
Storage		
Powder	-20°C for up to 3 years	
Stock Solution (DMSO)	-80°C for 6-12 months	
	-20°C for 1 month	

Signaling Pathway Diagram

GSK3987 Mechanism of Action



Troubleshooting Lot-to-Lot Variability

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- 4. In search of nonlipogenic ABCA1 inducers (NLAI): precision coregulator TR-FRET identifies diverse signatures for LXR ligands [elifesciences.org]
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